

# An In-depth Technical Guide to 3-[(4-Fluorobenzyl)oxy]-4-methoxybenzaldehyde

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## Compound of Interest

Compound Name: 3-[(4-Fluorophenoxy)methyl]-4-methoxybenzaldehyde

CAS No.: 329222-88-0

Cat. No.: B448061

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

This technical guide provides a comprehensive overview of 3-[(4-Fluorobenzyl)oxy]-4-methoxybenzaldehyde, a key organic intermediate with significant applications in medicinal chemistry and drug development. It is important to note a potential point of confusion in chemical nomenclature. The compound discussed herein is accurately named 3-[(4-Fluorobenzyl)oxy]-4-methoxybenzaldehyde. The name **3-[(4-Fluorophenoxy)methyl]-4-methoxybenzaldehyde** is structurally distinct and does not correspond to the widely documented compound. This guide will focus exclusively on the former, providing in-depth information on its properties, synthesis, and applications.

## Physicochemical Properties

3-[(4-Fluorobenzyl)oxy]-4-methoxybenzaldehyde is a solid at room temperature with the following computed properties.<sup>[1]</sup>

| Property          | Value                                                              | Source     |
|-------------------|--------------------------------------------------------------------|------------|
| CAS Number        | 351066-28-9                                                        | PubChem[1] |
| Molecular Formula | C15H13FO3                                                          | PubChem[1] |
| Molecular Weight  | 260.26 g/mol                                                       | PubChem[1] |
| IUPAC Name        | 3-[(4-fluorophenyl)methoxy]-4-methoxybenzaldehyde                  | PubChem[1] |
| SMILES            | <chem>COC1=C(C=C(C=C1)C=O)OC</chem><br><chem>C2=CC=C(C=C2)F</chem> | PubChem[1] |
| InChIKey          | DMEKMTVBQWKBHA-<br>UHFFFAOYSA-N                                    | PubChem[1] |

## Synthesis Protocol: Williamson Ether Synthesis

The synthesis of 3-[(4-Fluorobenzyl)oxy]-4-methoxybenzaldehyde is typically achieved via the Williamson ether synthesis.[2][3][4][5] This method involves the reaction of an alkoxide with a primary alkyl halide. In this specific synthesis, the sodium salt of 3-hydroxy-4-methoxybenzaldehyde (isovanillin) is reacted with 4-fluorobenzyl chloride.

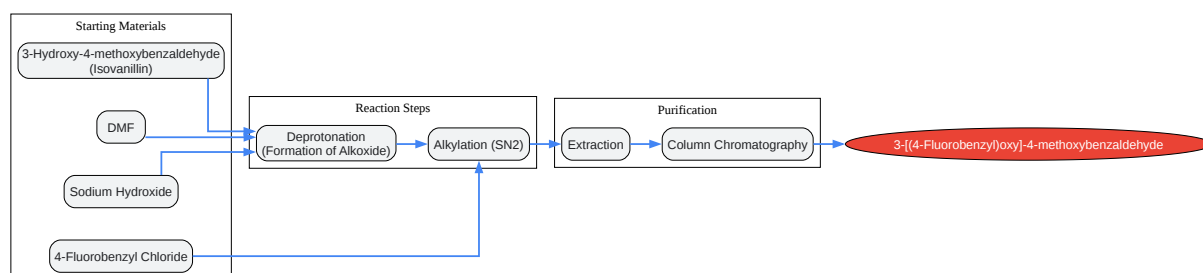
## Rationale for Experimental Choices

The Williamson ether synthesis is a robust and versatile method for preparing ethers.[2][3][4][5] The choice of a strong base, such as sodium hydroxide, is crucial for the deprotonation of the phenolic hydroxyl group of isovanillin to form the more nucleophilic phenoxide. A polar aprotic solvent like dimethylformamide (DMF) is often used to dissolve the reactants and facilitate the SN2 reaction mechanism.[4] 4-Fluorobenzyl chloride is a suitable alkylating agent as it is a primary benzyl halide, which is reactive towards SN2 displacement and less prone to elimination side reactions.[3]

## Step-by-Step Methodology

- **Preparation of the Alkoxide:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 3-hydroxy-4-methoxybenzaldehyde (isovanillin) (1 equivalent) in a suitable polar aprotic solvent such as dimethylformamide (DMF).

- Deprotonation: Add a strong base, such as sodium hydroxide (1.1 equivalents), to the solution and stir at room temperature for 30 minutes to an hour to ensure complete formation of the sodium salt of isovanillin.
- Alkylation: To the resulting mixture, add 4-fluorobenzyl chloride (1.1 equivalents) dropwise at room temperature.
- Reaction: Heat the reaction mixture to 60-80 °C and monitor the reaction progress by thin-layer chromatography (TLC). The reaction is typically complete within 2-4 hours.
- Work-up: After the reaction is complete, cool the mixture to room temperature and pour it into ice-cold water.
- Extraction: Extract the aqueous mixture with a suitable organic solvent, such as ethyl acetate.
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to afford pure 3-[(4-Fluorobenzyl)oxy]-4-methoxybenzaldehyde.



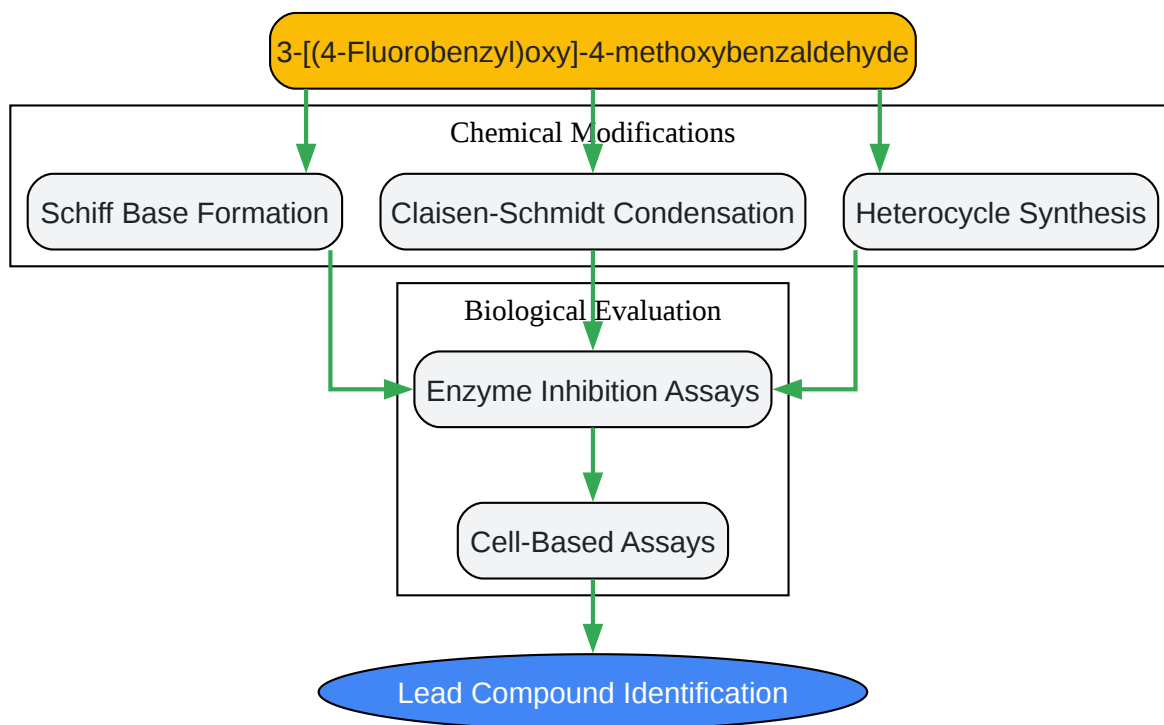
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Caption: Williamson Ether Synthesis Workflow

## Applications in Drug Discovery

3-[(4-Fluorobenzyl)oxy]-4-methoxybenzaldehyde serves as a crucial building block in the synthesis of various pharmacologically active molecules. The benzaldehyde functional group is a versatile handle for further chemical modifications, such as the formation of Schiff bases, chalcones, and other heterocyclic compounds with potential therapeutic applications. The presence of the fluorobenzyl ether moiety can enhance the metabolic stability and binding affinity of the final drug candidate.

For instance, this compound can be a precursor for the synthesis of novel inhibitors of enzymes implicated in diseases such as cancer and inflammation. The aldehyde can be condensed with various amines or active methylene compounds to generate a library of derivatives for biological screening.



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Caption: Drug Discovery Workflow

## Analytical Characterization

The purity and identity of synthesized 3-[(4-Fluorobenzyl)oxy]-4-methoxybenzaldehyde are confirmed using various analytical techniques.

| Analytical Technique                          | Expected Results                                                                                                                                                                                               |
|-----------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| $^1\text{H}$ NMR                              | Peaks corresponding to the aromatic protons of both phenyl rings, the methoxy group protons, the benzylic methylene protons, and the aldehyde proton, with appropriate chemical shifts and coupling constants. |
| $^{13}\text{C}$ NMR                           | Resonances for all 15 carbon atoms, including the carbonyl carbon of the aldehyde, the aromatic carbons, the methoxy carbon, and the benzylic methylene carbon.                                                |
| Mass Spectrometry                             | A molecular ion peak corresponding to the exact mass of the compound ( $m/z = 260.0849$ for $[\text{M}]^+$ ).                                                                                                  |
| Infrared (IR) Spectroscopy                    | Characteristic absorption bands for the C=O stretch of the aldehyde (around $1680\text{-}1700\text{ cm}^{-1}$ ), C-O-C stretch of the ether, and C-H stretches of the aromatic and aliphatic groups.           |
| High-Performance Liquid Chromatography (HPLC) | A single major peak indicating the purity of the compound.                                                                                                                                                     |

## References

- PubChem. 3-[(4-Fluorobenzyl)oxy]-4-methoxybenzaldehyde. National Center for Biotechnology Information. [\[Link\]](#)
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